

Application Note: Scalable Synthesis of 2-(Oxan-3-yl)pyrimidin-5-amine

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Compound of Interest

Compound Name: 2-(Oxan-3-yl)pyrimidin-5-amine

Cat. No.: B11743179

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Executive Summary & Strategic Rationale

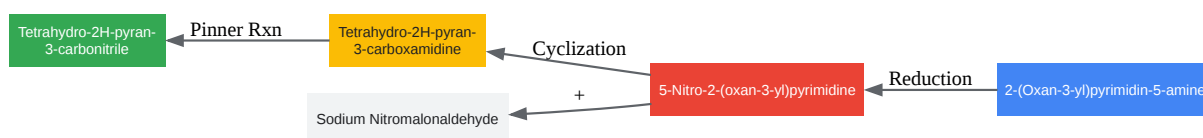
This application note details the synthesis of **2-(Oxan-3-yl)pyrimidin-5-amine** (also known as 2-(tetrahydro-2H-pyran-3-yl)pyrimidin-5-amine). This scaffold is a critical intermediate in medicinal chemistry, particularly for the development of kinase inhibitors where the tetrahydropyran (oxane) ring serves as a metabolically stable, polar surrogate for hydrophobic alkyl groups, improving solubility and pharmacokinetic profiles.

The synthetic strategy outlined below prioritizes convergent assembly over linear functionalization. Direct C2-alkylation of a pre-formed pyrimidine-5-amine is generally low-yielding and regiochemically ambiguous. Instead, we employ a "Principled Approach" by constructing the pyrimidine ring de novo from a tetrahydropyran-functionalized amidine and a nitromalonaldehyde equivalent. This ensures exclusive regioselectivity and high atom economy.

Retrosynthetic Logic

The synthesis is disconnected into three distinct phases:

- Amidine Formation: Activation of tetrahydro-2H-pyran-3-carbonitrile to the corresponding amidine.
- Cyclocondensation: Coupling the amidine with sodium nitromalonaldehyde to close the pyrimidine ring, installing the nitro group at C5.
- Chemoselective Reduction: Converting the C5-nitro group to the target primary amine.



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the pyrimidine core.

Reagents and Materials

The following reagents are required. Purity levels are critical for the cyclization step to prevent tar formation.

Reagent	CAS No.[1]	Function	Purity Req.[2][3][4][5][6][7]
Tetrahydro-2H-pyran-3-carbonitrile	104437-04-9	Starting Material	>97%
Sodium Nitromalonaldehyde (Monohydrate)	34461-00-2	C3-Fragment Source	>95%
Hydrogen Chloride (4M in Dioxane)	7647-01-0	Acid Catalyst	Anhydrous
Ammonia (7N in Methanol)	7664-41-7	Nitrogen Source	Anhydrous
Palladium on Carbon (10% Pd/C)	7440-05-3	Hydrogenation Catalyst	50% Wet
Piperidine	110-89-4	Base Catalyst	>99%
Ethanol (Absolute)	64-17-5	Solvent	>99.5%

Experimental Protocols

Phase 1: Synthesis of Tetrahydro-2H-pyran-3-carboxamidine

Direct reaction of nitriles with ammonia is kinetically slow. We utilize the Pinner Reaction protocol, converting the nitrile first to an imidate ester, then to the amidine.[2][5] This avoids the use of pyrophoric reagents like trimethylaluminum (Garigipati method) which are less suitable for scale-up.

Step-by-Step Protocol:

- Imidate Formation:
 - Charge a flame-dried reaction flask with Tetrahydro-2H-pyran-3-carbonitrile (1.0 equiv) and anhydrous methanol (5 mL/mmol).

- Cool the solution to 0°C under nitrogen.
- Bubble anhydrous HCl gas through the solution for 30 minutes, or add 4M HCl in Dioxane (10 equiv) dropwise.
- Seal the vessel and stir at 4°C for 16–24 hours. Checkpoint: Monitor by TLC (disappearance of nitrile).
- Concentrate the mixture in vacuo below 40°C to obtain the imidate hydrochloride salt as a moisture-sensitive white solid.
- Amidine Conversion:
 - Redissolve the crude imidate salt in anhydrous methanol (5 mL/mmol).
 - Cool to 0°C and add 7N Ammonia in Methanol (10 equiv).
 - Allow the mixture to warm to room temperature and stir for 12–18 hours.
 - Concentrate to dryness. The residue contains the amidine hydrochloride.
 - Purification: Triturate with diethyl ether to remove ammonium chloride byproducts if necessary, or use directly in the next step (preferred).

Phase 2: Pyrimidine Ring Construction

This step utilizes Sodium Nitromalonaldehyde, a "masked" unstable dialdehyde that reacts as a 1,3-electrophile with the 1,3-binucleophilic amidine.

Step-by-Step Protocol:

- Dissolve Tetrahydro-2H-pyran-3-carboxamidinium HCl (from Phase 1, 1.0 equiv) in Ethanol (10 mL/mmol).
- Add Piperidine (1.2 equiv) and stir for 10 minutes to liberate the free amidine base.
- Add Sodium Nitromalonaldehyde Monohydrate (1.1 equiv) in one portion.
- Heat the reaction mixture to reflux (80°C) for 4–6 hours.

- Observation: The solution will darken, and a precipitate may form.
- Workup:
 - Cool to room temperature.
 - Concentrate the solvent to ~20% volume.
 - Dilute with water and extract with Ethyl Acetate (3x).
 - Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Validation: The intermediate 5-nitro-2-(oxan-3-yl)pyrimidine should be a pale yellow solid.
 - Key ^1H NMR Signal: Look for the pyrimidine aromatic protons (s, 2H) around 9.2–9.5 ppm.

Phase 3: Nitro Reduction to Amine

Catalytic hydrogenation offers the cleanest conversion without generating iron or tin waste streams.

Step-by-Step Protocol:

- Dissolve the nitro-intermediate (1.0 equiv) in Methanol or Ethanol (20 mL/mmol).
- Add 10% Pd/C (10 wt% loading relative to substrate).^[4]
 - Safety: Add catalyst under an inert argon stream to prevent ignition of solvent vapors.
- Purge the vessel with Hydrogen gas (balloon pressure or 1 atm is sufficient).
- Stir vigorously at room temperature for 2–4 hours.
 - Checkpoint: The yellow color of the nitro compound will fade to colorless.
- Filter through a Celite pad to remove the catalyst.^[4] Wash the pad with methanol.
- Concentrate the filtrate to yield **2-(Oxan-3-yl)pyrimidin-5-amine**.

Quality Control & Self-Validating Systems

To ensure the protocol was successful, compare your product against these expected analytical markers.

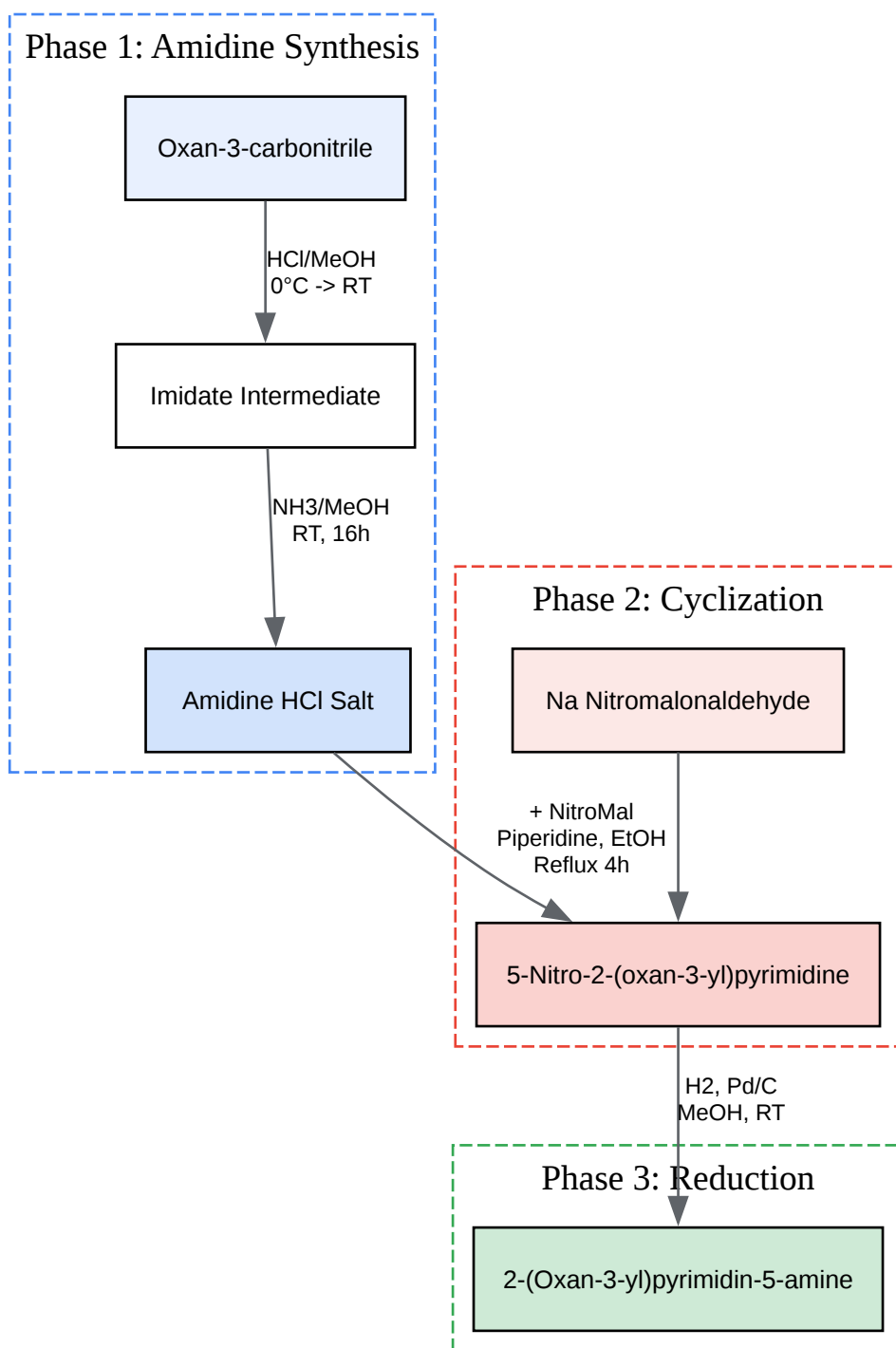
1. ¹H NMR (DMSO-d₆, 400 MHz) Expectations:

- Pyrimidine Protons: A distinct singlet integrating to 2H around 8.0–8.2 ppm. (Note the upfield shift from ~9.4 ppm in the nitro precursor due to the electron-donating amine).
- Amine (-NH₂): Broad singlet around 5.0–5.5 ppm (exchangeable with D₂O).
- Oxane Ring:
 - H-2/H-6 (adjacent to O): Multiplets at 3.8–4.0 ppm.
 - H-3 (methine link to pyrimidine): Multiplet around 2.8–3.2 ppm.
 - Remaining methylene protons: Multiplets 1.5–2.0 ppm.

2. Mass Spectrometry (LC-MS):

- Target Mass: 179.22 Da.
- Observed Ion: [M+H]⁺ = 180.2.
- Purity Check: UV absorption at 254 nm should show a single peak.

Workflow Visualization



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Figure 2: Process flow diagram illustrating the three-stage synthesis from nitrile to final amine.

[7][8]

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